

What are the physical properties of Methyl cis-10-heptadecenoate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl cis-10-heptadecenoate

Cat. No.: B150077

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Methyl cis-10-Heptadecenoate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl cis-10-heptadecenoate is a monounsaturated fatty acid methyl ester (FAME). It is the methyl ester of cis-10-heptadecenoic acid. This document provides a detailed overview of its known physical properties, analytical methodologies, and relevant experimental workflows. While it is a naturally occurring compound, specific experimental data for some of its physical characteristics remain limited. This guide synthesizes available information from various sources to provide a comprehensive technical resource.

Physical and Chemical Properties

Methyl cis-10-heptadecenoate is a liquid at room temperature.^{[1][2]} It is soluble in organic solvents such as chloroform and hexane.^[1] The following tables summarize the key physical and chemical properties of this compound. It is important to note that some of the data presented are predicted values due to the limited availability of experimentally determined figures in published literature.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	$C_{18}H_{34}O_2$	[1]
Molecular Weight	282.46 g/mol	
Physical Form	Liquid	[1] [2]
Boiling Point	353.1 ± 11.0 °C (Predicted)	
Density	0.875 ± 0.06 g/cm ³ (Predicted)	
Solubility	Soluble in chloroform and hexane	[1]
Storage Temperature	-20°C	[2]

Table 2: Spectroscopic Data

While detailed NMR and IR spectra are not readily available in public databases, mass spectrometry data has been reported.

Spectroscopic Data	Details	Source
Mass Spectrum (Electron Ionization)	Available in the NIST WebBook. Key fragments can be used for identification.	[3]
Nuclear Magnetic Resonance (NMR)	Specific spectral data not available in searched resources.	
Infrared (IR) Spectroscopy	Specific spectral data not available in searched resources.	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Methyl cis-10-heptadecenoate** are not specifically described in the available literature. However, the

analysis of fatty acid methyl esters (FAMEs) is a well-established field, and general protocols for their characterization are widely used. The following section outlines a typical workflow for the analysis of FAMEs, which is applicable to **Methyl cis-10-heptadecenoate**.

General Workflow for the Analysis of Fatty Acid Methyl Esters (FAMEs) by Gas Chromatography (GC)

This protocol describes the general steps for the analysis of FAMEs, a common method for the identification and quantification of compounds like **Methyl cis-10-heptadecenoate**.

1. Sample Preparation (Esterification/Transesterification):

- Objective: To convert fatty acids or triglycerides into their corresponding methyl esters, which are more volatile and suitable for GC analysis.
- Method: A common method involves reaction with a methanol-based reagent, often with an acid or base catalyst. For example, a sample can be heated with methanolic HCl or BF_3 /methanol. The resulting FAMEs are then extracted with a non-polar solvent like hexane.

2. Gas Chromatography (GC) Analysis:

- Objective: To separate and detect the individual FAMEs in the sample.
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) is typically used.
- Column: A polar capillary column, such as one coated with a polyethylene glycol (e.g., Carbowax) or a biscyanopropyl polysiloxane phase, is commonly employed for the separation of FAMEs, including cis and trans isomers.
- Operating Conditions:
 - Injector Temperature: Typically set around 250°C.
 - Detector Temperature: Typically set around 250-300°C.

- Oven Temperature Program: A temperature gradient is used to elute the FAMEs based on their boiling points and polarity. The program starts at a lower temperature and gradually increases to a higher temperature.
- Carrier Gas: Helium or hydrogen is commonly used as the carrier gas.

3. Data Analysis:

- Identification: FAMEs are identified by comparing their retention times to those of known standards.
- Quantification: The amount of each FAME is determined by integrating the area under its corresponding peak in the chromatogram. The concentration can be calculated by comparing the peak area to that of an internal or external standard.

Mandatory Visualizations

Experimental Workflow for FAME Analysis

The following diagram illustrates the general workflow for the analysis of fatty acid methyl esters using gas chromatography.



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- To cite this document: BenchChem. [What are the physical properties of Methyl cis-10-heptadecenoate?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150077#what-are-the-physical-properties-of-methyl-cis-10-heptadecenoate>]

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